

# IUPAC name for 4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane

**Author:** BenchChem Technical Support Team. **Date:** December 2025

## Compound of Interest

Compound Name: 4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane

Cat. No.: B1329952

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An In-depth Technical Guide to **4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane**

## Introduction

**4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane** is a versatile synthetic intermediate, widely utilized in organic chemistry, particularly in the synthesis of pharmaceuticals and other complex organic molecules. Its structure incorporates a protected diol in the form of a dimethyl-substituted dioxolane ring, along with a reactive bromomethyl group. This unique combination allows for the introduction of a protected glycerol moiety into various molecular scaffolds. This guide provides a comprehensive overview of its chemical properties, synthesis, applications in drug development, and safety and handling protocols.

## Chemical and Physical Properties

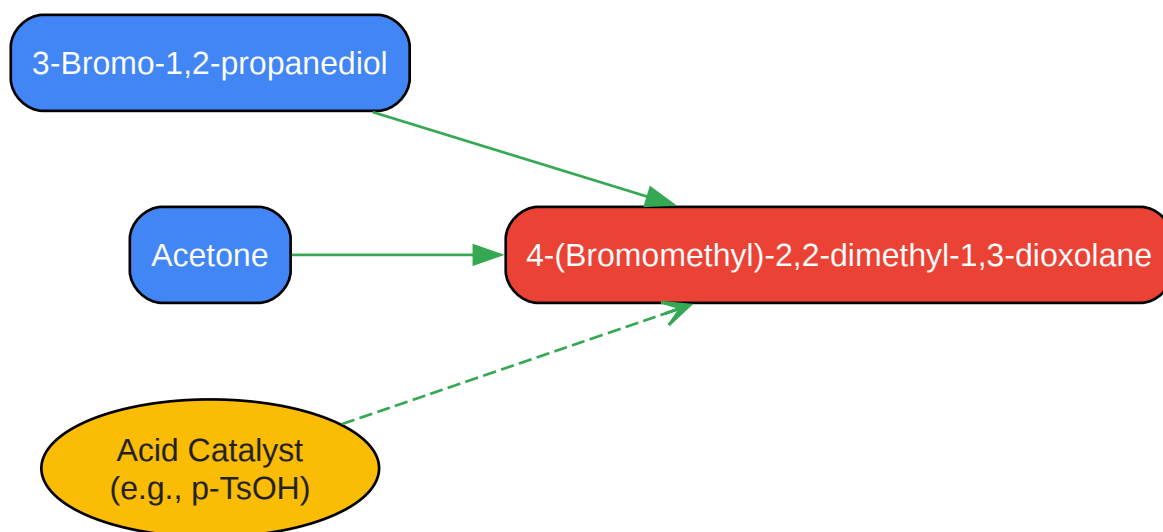
The fundamental chemical and physical properties of **4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane** are summarized in the table below. These properties are crucial for its handling, storage, and application in chemical reactions.

Property	Value
IUPAC Name	4-(bromomethyl)-2,2-dimethyl-1,3-dioxolane[1]
Molecular Formula	C6H11BrO2[1]
Molecular Weight	195.05 g/mol [1]
Appearance	Colorless liquid
Boiling Point	80 - 82 °C @ 27 mmHg[2]
Density	1.610 g/cm <sup>3</sup> [2]
CAS Number	36236-76-7[1]
SMILES	CC1(OCC(O1)CBr)C[1]

## Synthesis and Experimental Protocols

The synthesis of **4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane** is typically achieved through the acetalization of 3-bromo-1,2-propanediol with acetone. This reaction protects the diol functionality, allowing for selective reactions at the bromomethyl group.

### General Synthesis Pathway



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Caption: General synthesis of **4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane**.

## Detailed Experimental Protocol

A common method for the synthesis of **4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane** involves the reaction of 3-bromo-1,2-propanediol with acetone in the presence of an acid catalyst, with continuous removal of water to drive the equilibrium towards the product.

Materials:

- 3-Bromo-1,2-propanediol
- Acetone (anhydrous)
- Anhydrous magnesium sulfate<sup>[3]</sup> or p-toluenesulfonic acid monohydrate
- Dichloromethane (as solvent)
- Saturated aqueous sodium bicarbonate solution
- Anhydrous potassium carbonate

Procedure:

- To a solution of 3-bromo-1,2-propanediol in dichloromethane, add a catalytic amount of p-toluenesulfonic acid monohydrate.
- Add an excess of acetone to the mixture.
- The reaction mixture is stirred at room temperature for several hours and can be monitored by Thin Layer Chromatography (TLC).
- Upon completion, the reaction is quenched by the addition of a saturated aqueous sodium bicarbonate solution.
- The organic layer is separated, washed with brine, and dried over anhydrous potassium carbonate.
- The solvent is removed under reduced pressure using a rotary evaporator.

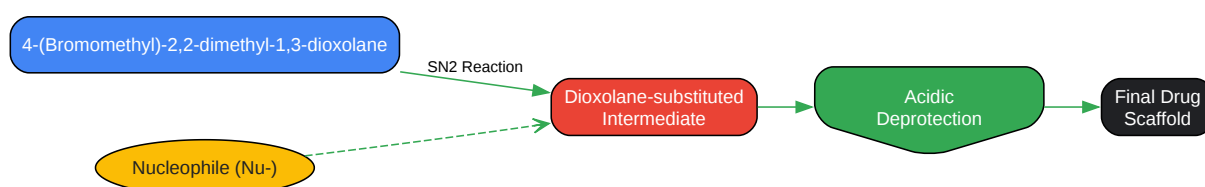
- The crude product is then purified by vacuum distillation to yield **4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane** as a colorless liquid.[3][4]

## Applications in Drug Development

The 1,3-dioxolane moiety is a key structural feature in several pharmaceutical compounds and serves as a versatile building block in medicinal chemistry.

- Chiral Intermediate:** The chiral center at the 4-position of the dioxolane ring makes it a valuable precursor for the enantioselective synthesis of various drug molecules. For instance, related dioxolane aldehydes are key intermediates in the synthesis of the anti-tumor drug gemcitabine.[5]
- Protecting Group:** The 2,2-dimethyl-1,3-dioxolane group is a stable protecting group for 1,2-diols, which is resistant to a wide range of reaction conditions, particularly basic, reductive, and oxidative conditions.[6] It can be readily removed under acidic conditions.
- Modulators of Multidrug Resistance:** Derivatives of 1,3-dioxolane have been synthesized and investigated as potential modulators to overcome multidrug resistance (MDR) in cancer chemotherapy.[7] These compounds can interact with P-glycoprotein (P-gp), a key protein responsible for MDR.[7]
- Synthesis of Bioactive Molecules:** The reactive bromomethyl group allows for the facile introduction of the protected glycerol backbone into various molecules. This has been utilized in the synthesis of enantiomerically pure bis(2,2-dimethyl-1,3-dioxolan-1-ylmethyl)chalcogenides and dichalcogenides, which have shown potential antioxidant activity.[8]

## Illustrative Reaction Scheme in Drug Synthesis



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Caption: Role of **4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane** in synthesis.

## Safety and Handling

**4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane** is a hazardous chemical and must be handled with appropriate safety precautions. The GHS hazard classifications and corresponding precautionary statements are summarized below.

Hazard Class	GHS Classification
Flammability	H227: Combustible liquid[1]
Skin Corrosion/Irritation	H315: Causes skin irritation[1]
Serious Eye Damage/Irritation	H318: Causes serious eye damage[1]
Respiratory/Skin Sensitization	H317: May cause an allergic skin reaction[1]
Specific Target Organ Toxicity	H335: May cause respiratory irritation[1]

## Handling and Storage Recommendations

- Personal Protective Equipment (PPE): Wear protective gloves, protective clothing, and eye/face protection.[9]
- Ventilation: Use only outdoors or in a well-ventilated area.[10]
- Storage: Store in a well-ventilated place. Keep the container tightly closed and in a dry, cool place.[10][11] Keep away from heat, sparks, and open flames.[10][11]
- Incompatible Materials: Avoid contact with strong oxidizing agents, acids, and bases.[2][11]
- First Aid: In case of contact with eyes, rinse immediately with plenty of water for at least 15 minutes.[11] If on skin, wash off immediately with soap and plenty of water.[2] If inhaled, remove to fresh air.[11] If swallowed, do NOT induce vomiting and seek immediate medical assistance.[11]

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- To cite this document: BenchChem. [IUPAC name for 4-(Bromomethyl)-2,2-dimethyl-1,3-dioxolane]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b1329952#iupac-name-for-4-bromomethyl-2-2-dimethyl-1-3-dioxolane]

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